

# Application Notes and Protocols: Coupling Reactions with Tert-butyl 5-aminoindoline-1-carboxylate

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## Compound of Interest

Compound Name: *Tert-butyl 5-aminoindoline-1-carboxylate*

Cat. No.: *B142172*

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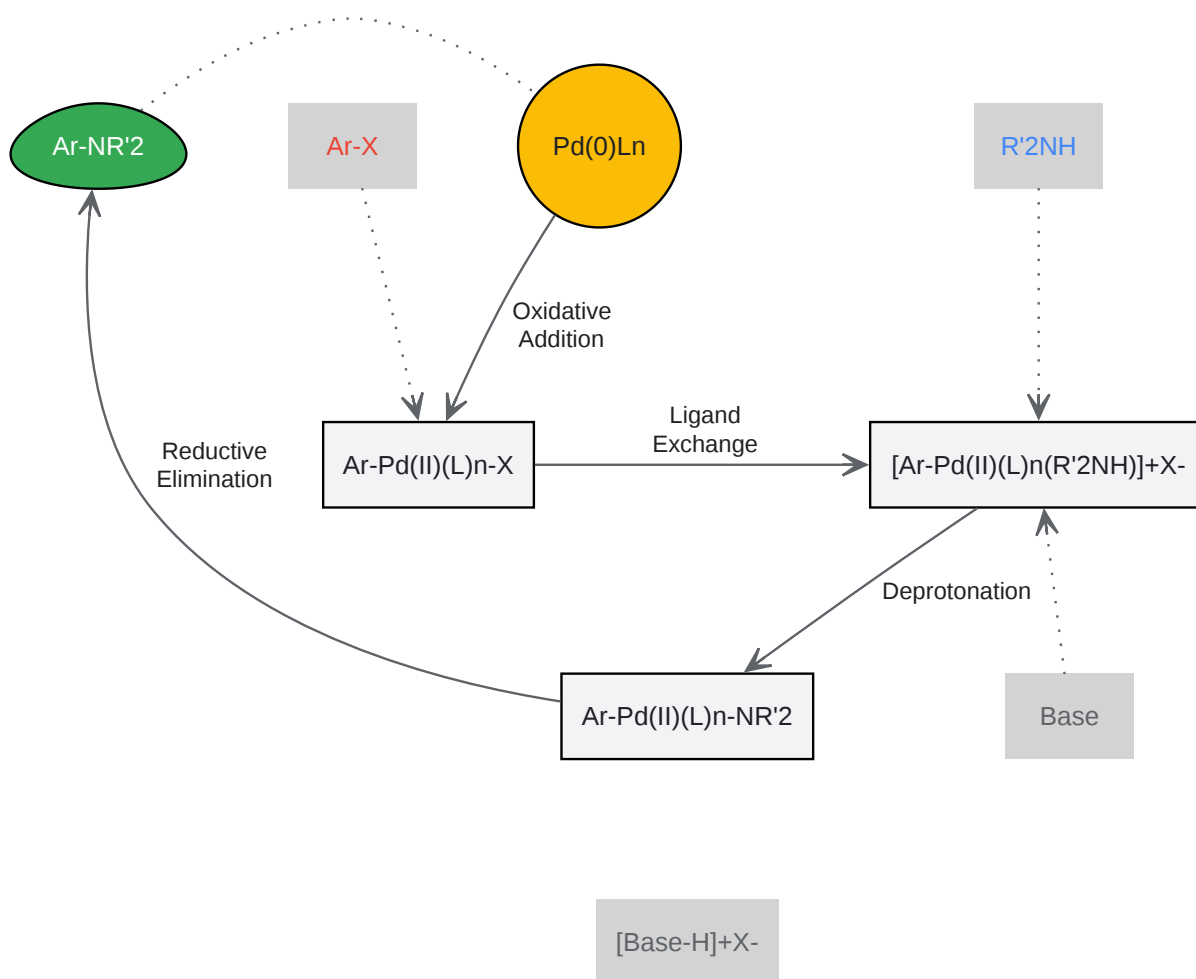
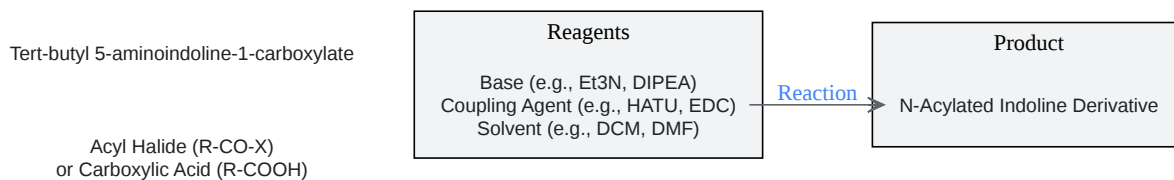
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Tert-butyl 5-aminoindoline-1-carboxylate** is a versatile building block in medicinal chemistry and drug discovery. Its indoline core is a privileged scaffold found in numerous biologically active compounds, and the presence of a Boc-protected nitrogen and a primary aromatic amine allows for selective functionalization at distinct positions. This document provides detailed protocols for common and essential coupling reactions involving the 5-amino group, namely amide bond formation and Buchwald-Hartwig amination. These reactions are fundamental for generating libraries of novel compounds for structure-activity relationship (SAR) studies.

## Amide Coupling: Acylation of the 5-Amino Group

Amide bond formation is one of the most frequently utilized reactions in drug discovery.<sup>[1]</sup> The free amino group of **tert-butyl 5-aminoindoline-1-carboxylate** can be readily acylated with a variety of carboxylic acid derivatives (such as acyl chlorides or activated esters) or directly with carboxylic acids using coupling agents.

## General Reaction Scheme



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## References

- 1. asiaresearchnews.com [asiaresearchnews.com]
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